

stability and storage conditions for (3-Bromobutyl)cyclopropane.

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Compound of Interest

Compound Name: (3-Bromobutyl)cyclopropane

Cat. No.: B15257465

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An In-depth Technical Guide to the Stability and Storage of (3-Bromobutyl)cyclopropane

For researchers, scientists, and professionals in drug development, understanding the stability and appropriate storage conditions of chemical reagents is paramount to ensuring experimental reproducibility, product integrity, and safety. This guide provides a comprehensive overview of the stability and recommended storage conditions for **(3-Bromobutyl)cyclopropane** (CAS No. 1340387-47-4), a valuable building block in organic synthesis.

Chemical and Physical Properties

(3-Bromobutyl)cyclopropane is an organobromine compound with a molecular formula of $C_7H_{13}Br$.^[1] Like many organohalides, it is a relatively nonpolar compound.^[2] The carbon-bromine bond is a key feature, making the adjacent carbon electrophilic and the compound a useful alkylating agent.^[2] The presence of the cyclopropane ring introduces significant ring strain, which can influence its reactivity.^{[3][4]}

Table 1: Physical and Chemical Properties of **(3-Bromobutyl)cyclopropane** and Related Compounds

Property	(3-Bromobutyl)cyclopropane	(Bromomethyl)cyclopropane
CAS Number	1340387-47-4[1]	7051-34-5[5]
Molecular Formula	C7H13Br[1]	C4H7Br[5]
Molecular Weight	177.08 g/mol [1]	135.00 g/mol [6]
Physical State	Liquid (presumed)	Colorless to light yellow liquid[6]
Boiling Point	No data available	105 - 107 °C[6]
Density	No data available	1.392 g/cm3 [6]
Flash Point	No data available	41 °C (106 °F)[6]
Water Solubility	No data available	Not miscible in water[5]

Stability Profile and Degradation

While specific stability studies on **(3-Bromobutyl)cyclopropane** are not readily available in the public domain, information can be extrapolated from data on similar organobromine compounds and general chemical principles.

General Stability: (Bromomethyl)cyclopropane, a related compound, is described as stable under recommended storage conditions.[6] However, the inherent ring strain of the cyclopropane group can make such compounds susceptible to ring-opening reactions under certain conditions, a common characteristic of three-membered rings.[3]

Factors Influencing Stability:

- **Heat, Flames, and Sparks:** Organobromine compounds can be flammable.[6][7] It is crucial to keep them away from heat and all sources of ignition.[6][8] High temperatures can also lead to decomposition.[9]
- **Light:** While specific photostability data is unavailable, it is a general good practice in a laboratory to protect reactive chemicals from light to prevent photochemical degradation.

- Incompatible Materials: Strong oxidizing agents are incompatible with (bromomethyl)cyclopropane and should be avoided.[\[6\]](#)
- Moisture: Although data on water solubility is limited, hydrolysis can be a potential degradation pathway for alkyl bromides, especially under basic conditions.

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products are formed, including carbon oxides and hydrogen bromide gas.[\[6\]](#)

Recommended Storage and Handling

Proper storage and handling are critical to maintain the quality and safety of **(3-Bromobutyl)cyclopropane**. The following recommendations are based on guidelines for similar flammable and reactive organobromine compounds.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Storage and Handling Guidelines

Parameter	Recommendation	Rationale
Storage Temperature	Refrigerated[6]	To minimize degradation and vapor pressure.
Storage Area	Cool, dry, well-ventilated area. [7][8] Approved flammable liquid storage area.[8]	To prevent accumulation of flammable vapors and degradation from moisture.
Container	Tightly closed original containers.[7]	To prevent contamination and evaporation.
Incompatible Substances	Store away from strong oxidizing agents, acids, and amines.[6][10]	To prevent hazardous reactions.
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6][7][8]	The compound is expected to be flammable.
Handling	Use in a well-ventilated area or outdoors.[8] Use spark-proof tools and explosion-proof equipment.[7] Ground and bond containers when transferring material.[7]	To prevent inhalation of vapors and to mitigate ignition risks.
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[8]	To prevent skin and eye irritation.[6]

Experimental Protocols for Stability Assessment

To establish a definitive shelf-life and understand the degradation profile of **(3-Bromobutyl)cyclopropane**, a formal stability study is required.[11][12] The following outlines a general experimental protocol based on ICH guidelines.[12]

Objective: To evaluate the stability of **(3-Bromobutyl)cyclopropane** under accelerated and long-term storage conditions.

Materials:

- **(3-Bromobutyl)cyclopropane** (multiple batches, if available)
- Appropriate packaging (e.g., amber glass bottles with inert caps)
- Stability chambers with controlled temperature and humidity (e.g., 25°C/60% RH for long-term, 40°C/75% RH for accelerated)[11][12]
- Analytical instrumentation (e.g., GC-MS, HPLC)

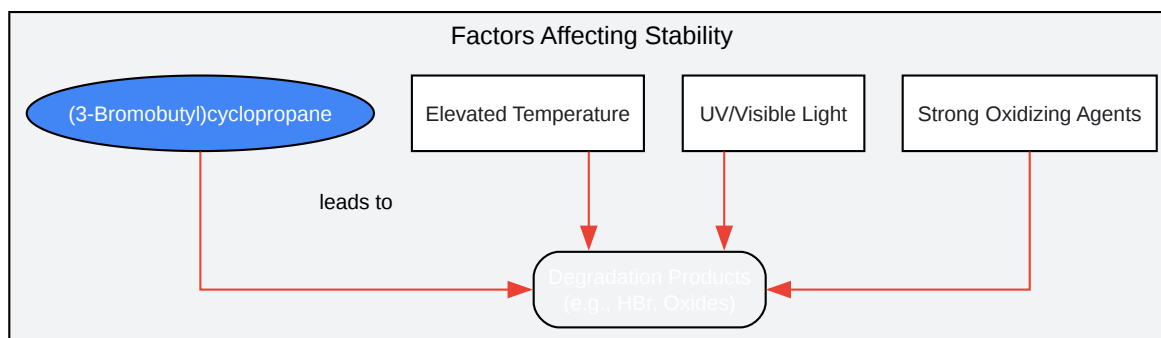
Methodology:

- Initial Analysis (Time Zero):
 - Characterize the initial purity and physical appearance of the **(3-Bromobutyl)cyclopropane** sample.
 - Develop and validate a stability-indicating analytical method (e.g., a gas chromatography method) that can separate the parent compound from potential degradation products.
- Sample Storage:
 - Place samples in the designated packaging.
 - Store the packaged samples in stability chambers under both long-term (e.g., 25°C ± 2°C / 60% RH ± 5% RH) and accelerated (e.g., 40°C ± 2°C / 75% RH ± 5% RH) conditions.[12]
- Time-Point Testing:
 - At predetermined intervals (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term; 0, 1, 2, 3, 6 months for accelerated), remove samples from the chambers.
 - Allow samples to equilibrate to ambient conditions.
 - Analyze the samples for:
 - Appearance (e.g., color change)

- Assay (purity of the active substance)
- Degradation products (identification and quantification)
- Data Analysis:
 - Tabulate the data for assay and degradation products at each time point and condition.
 - Evaluate any trends in the data to determine the rate of degradation.
 - Use the data from the accelerated study, potentially in conjunction with the Arrhenius equation, to predict the shelf-life under normal storage conditions.[12]

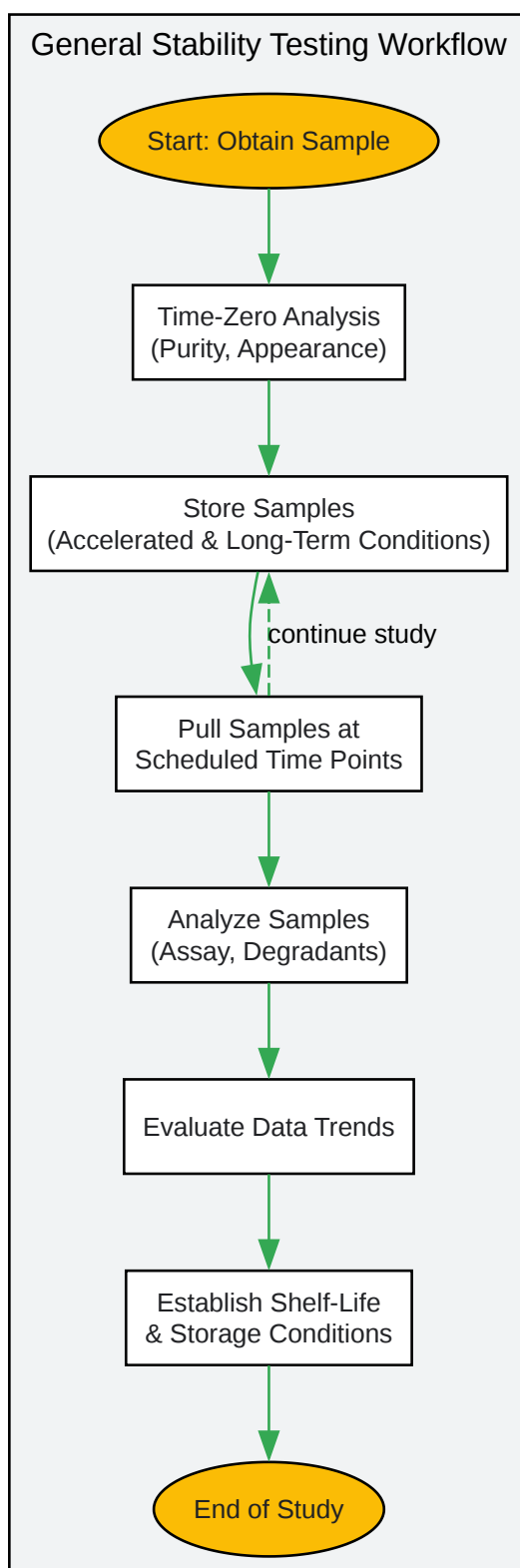
Visualizations

The following diagrams illustrate the key relationships and workflows pertinent to the stability of **(3-Bromobutyl)cyclopropane**.



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Caption: Factors leading to the degradation of **(3-Bromobutyl)cyclopropane**.



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Caption: A generalized workflow for conducting a chemical stability study.

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